

Decyl Oleate: A Comprehensive Safety and Toxicity Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Decyl octadec-9-enoate*

Cat. No.: *B15147439*

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Decyl oleate, the ester of decyl alcohol and oleic acid, is a widely used emollient in cosmetic and personal care products, prized for its ability to impart a smooth, non-greasy feel to the skin. [1][2] This technical guide provides a comprehensive overview of the available safety and toxicity data for decyl oleate, with a focus on key toxicological endpoints. The information is presented to aid researchers, scientists, and drug development professionals in evaluating its safety profile for various applications.

Acute Toxicity

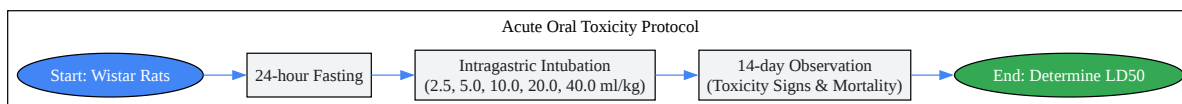
Decyl oleate exhibits a low order of acute toxicity based on oral administration studies in rats.

Table 1: Acute Oral Toxicity of Decyl Oleate

Species	Route	Dosage	Observation Period	Results	Reference
Wistar Rats	Intragastric Intubation	2.5, 5.0, 10.0, 20.0, and 40.0 ml/kg	14 days	No deaths recorded. LD50 > 40.0 ml/kg.	[3]
Wistar-derived Rats	Gavage	5.0 g/kg (undiluted or 20% in mineral oil)	14 days	One death in each group. No treatment-related effects in survivors.	[4]

Experimental Protocol: Acute Oral Toxicity (as per CIR report)

The acute oral toxicity of decyl oleate was assessed in Wistar rats.[3] The animals were fasted for 24 hours prior to the administration of decyl oleate via intragastric intubation at various dose levels.[3] Following administration, the animals were observed daily for 14 days for any signs of toxicity and mortality.[3]



[Click to download full resolution via product page](#)

Acute Oral Toxicity Experimental Workflow.

Dermal and Ocular Irritation

Single application studies on rabbits indicate that decyl oleate has a low potential for dermal and ocular irritation. However, repeated application may lead to moderate irritation.

Table 2: Dermal Irritation of Decyl Oleate

Species	Test Method	Concentration	Observation Period	Results	Reference
Rabbit	Draize & FHSA	Undiluted, 10% in corn oil, 20% in mineral oil	-	Little to no irritation.	[3]
Rabbit	Daily Application	15% and 100%	60 days	Moderate irritation.	[1][3]

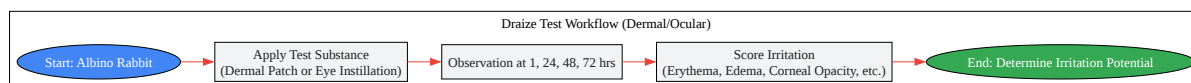
Table 3: Ocular Irritation of Decyl Oleate

Species	Test Method	Concentration	Results (Primary Eye Irritation Score)	Reference
Rabbit	Draize	100%	0.0	[4]
Rabbit	Draize	20% in mineral oil	0.0	[4]
Rabbit	Draize	15% in corn oil	1.0	[4]
Rabbit	Modified Draize	100%	Very slight irritant.	[4]

Experimental Protocol: Draize Test (General Overview based on OECD 404 & 405)

The Draize test is utilized to assess the irritation potential of a substance on skin (OECD 404) and eyes (OECD 405).[5][6] For dermal irritation, a specific amount of the test substance is applied to a shaved area of the animal's skin, typically a rabbit, and covered with a gauze patch.[2][5] For ocular irritation, a small amount of the substance is instilled into the conjunctival sac of one eye of the animal, with the other eye serving as a control.[6][7]

Observations for erythema, edema (for skin), and corneal opacity, iris lesions, and conjunctival redness and swelling (for eyes) are made at specific intervals (e.g., 1, 24, 48, and 72 hours) and scored according to a standardized scale.[5][6]



[Click to download full resolution via product page](#)

Draize Test Experimental Workflow.

Skin Sensitization

Decyl oleate is not considered to be a skin sensitizer based on animal and human studies.

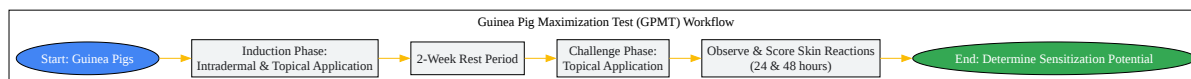
Table 4: Skin Sensitization of Decyl Oleate

Species	Test Method	Concentration	Results	Reference
Guinea Pig	-	15%	Not a sensitizer.	[1][3]
Human	Repeated Insult Patch Test	1-5%	No signs of sensitization.	[3]
Human	Schwartz-Peck Prophetic Patch Test	5.5% (in formulation)	Low number of reactions in 402 subjects.	[3]

Experimental Protocol: Guinea Pig Maximization Test (GPMT) (General Overview based on OECD 406)

The GPMT is a method to assess the potential of a substance to cause skin sensitization.[8][9] The test involves an induction phase where the test substance is administered to guinea pigs both intradermally with an adjuvant (Freund's Complete Adjuvant) and topically at a

concentration expected to cause mild irritation.[8][9][10] Following a two-week rest period, a challenge phase is conducted by applying a non-irritating concentration of the test substance topically to a naive skin site.[8][9][10] The skin reactions are observed and scored at 24 and 48 hours after the challenge application to determine the sensitization response.[11]



[Click to download full resolution via product page](#)

GPMT Experimental Workflow.

Subchronic Toxicity

A 28-day oral toxicity study in rats indicated no significant toxic effects from decyl oleate at the tested doses.

Table 5: 28-Day Oral Toxicity of Decyl Oleate

Species	Route	Dosage	Duration	Results	Reference
Wistar Rats	Gavage	100, 500, or 1000 mg/kg body weight (in olive oil)	5 days/week for 28 days	No substance-related deaths or symptoms of toxicity. No effects on body weight, food/water consumption, or organ weights.	[3]

Genotoxicity

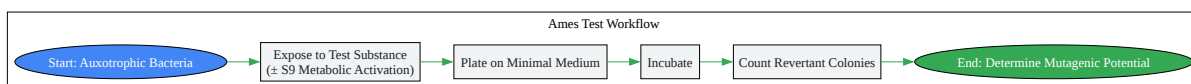
Decyl oleate was found to be non-mutagenic in a bacterial reverse mutation assay (Ames test).

Table 6: Genotoxicity of Decyl Oleate

Test System	Test Method	Metabolic Activation	Results	Reference
Salmonella typhimurium	Ames Test	With and without S9	Not mutagenic.	[3]

Experimental Protocol: Ames Test (General Overview based on OECD 471)

The Ames test is a widely used in vitro assay to assess the mutagenic potential of a substance. [12][13][14] It utilizes several strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for a specific amino acid (e.g., histidine). [13][15][16] The bacteria are exposed to the test substance at various concentrations, both with and without a metabolic activation system (S9 mix from rat liver), and plated on a minimal medium lacking the required amino acid. [12][13][16] If the substance is a mutagen, it will cause reverse mutations, allowing the bacteria to synthesize the amino acid and form visible colonies. [17][18] The number of revertant colonies is counted and compared to the control to determine the mutagenic potential. [16]



[Click to download full resolution via product page](#)

Ames Test Experimental Workflow.

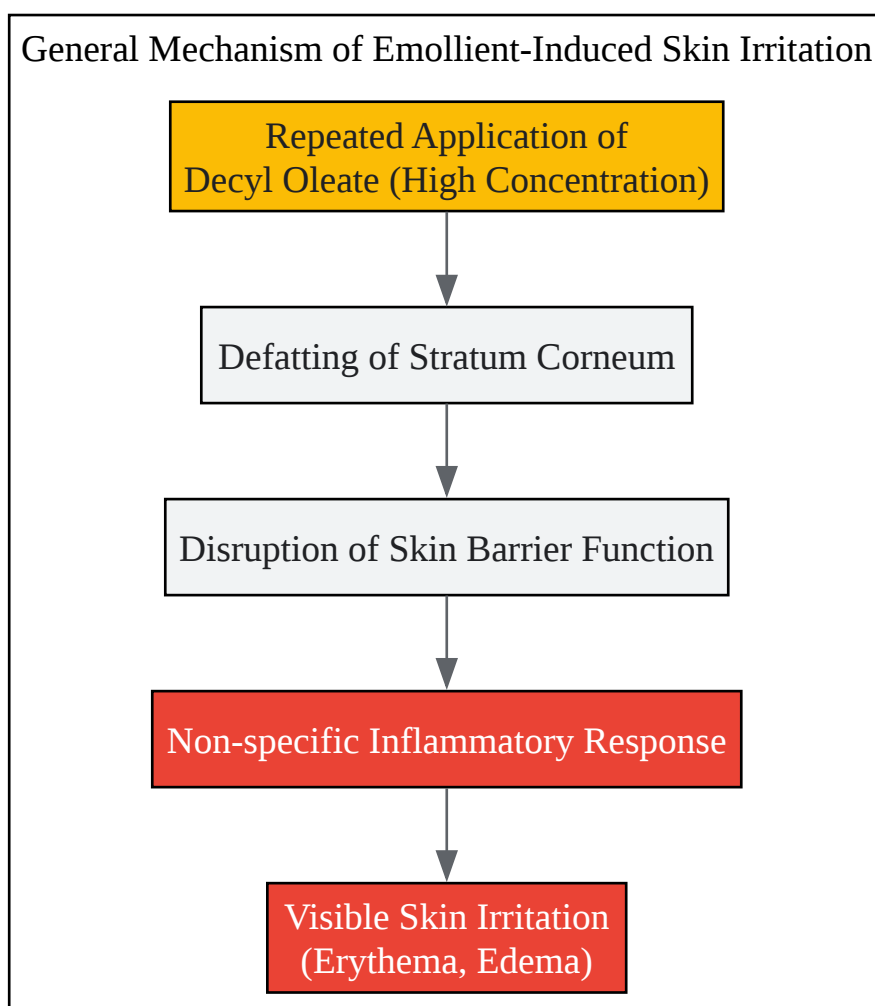
Carcinogenicity, Reproductive and Developmental Toxicity

There are currently no available studies on the carcinogenicity, reproductive, or developmental toxicity of decyl oleate.^[3]

Signaling Pathways and Mechanism of Action

Specific signaling pathways for decyl oleate toxicity have not been extensively studied, likely due to its low toxicity profile. The primary biological effect of decyl oleate is its function as an emollient, where it forms a thin, non-greasy film on the skin surface.^[1] This action helps to reduce water loss and gives the skin a soft and smooth appearance.^[1]

The moderate skin irritation observed with repeated, undiluted application is likely due to a defatting effect on the skin, which can disrupt the skin's natural barrier function.^[19] This disruption can lead to a non-specific inflammatory response.



[Click to download full resolution via product page](#)

Logical Diagram of Skin Irritation Mechanism.

Conclusion

Based on the available data, decyl oleate is considered to have a low toxicity profile. It is not acutely toxic via the oral route, is at most a very slight eye irritant and a slight to moderate skin irritant under exaggerated, repeated exposure conditions, and is not a skin sensitizer.

Furthermore, it is not genotoxic in the Ames test. While data on chronic toxicity, carcinogenicity, and reproductive and developmental toxicity are not available, the long history of its use in cosmetics at concentrations up to and exceeding 50% without significant adverse effects supports its safety in topical applications.[3] As with any ingredient, formulation and concentration are key factors in ensuring product safety.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. nucro-technics.com [nucro-technics.com]
- 3. pharmacompass.com [pharmacompass.com]
- 4. cir-reports.cir-safety.org [cir-reports.cir-safety.org]
- 5. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. nucro-technics.com [nucro-technics.com]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. oecd.org [oecd.org]
- 10. Skin sensitisation (OECD: 406). | PPTX [slideshare.net]
- 11. catalog.labcorp.com [catalog.labcorp.com]
- 12. OECD Genetic Toxicology Studies - Study Design of Bacterial Reverse Mutation Test (Ames Test) (OECD 471) 209 - Tox Lab [toxlab.co]
- 13. bulldog-bio.com [bulldog-bio.com]
- 14. biocompare.com [biocompare.com]
- 15. Ames Test Protocol | AAT Bioquest [aatbio.com]
- 16. enamine.net [enamine.net]
- 17. m.youtube.com [m.youtube.com]
- 18. youtube.com [youtube.com]
- 19. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- To cite this document: BenchChem. [Decyl Oleate: A Comprehensive Safety and Toxicity Profile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15147439#decyl-oleate-safety-and-toxicity-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com